

Application Notes and Protocols: Butyl Palmitate as an Emollient in Cosmetic Formulations

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Compound of Interest

Compound Name: *Butyl palmitate*

Cat. No.: *B092287*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl palmitate (CAS No. 111-06-8) is the ester of n-butanol and palmitic acid, a common saturated fatty acid.[1] In cosmetic and personal care formulations, it functions as an emollient, texture enhancer, and solvent.[2][3] Its chemical structure, a C16 fatty acid esterified with a C4 alcohol, imparts a desirable sensory profile, characterized by a non-greasy, smooth feel and good spreadability.[4] These properties make it a versatile ingredient in a wide range of products, including creams, lotions, and color cosmetics.

This document provides detailed application notes and experimental protocols for evaluating the performance of **butyl palmitate** as an emollient. It is intended to guide researchers, scientists, and drug development professionals in characterizing its physicochemical properties and substantiating its efficacy in cosmetic formulations.

Mechanism of Action

As an emollient, **butyl palmitate** primarily works by forming a thin, occlusive film on the surface of the skin. This film helps to reduce transepidermal water loss (TEWL), thereby increasing the hydration of the stratum corneum.[4] The improved hydration helps to maintain the skin's barrier function, leading to softer, smoother, and more supple skin. Additionally, the presence of

the emollient on the skin surface modifies its tactile properties, resulting in a more pleasant skin feel.

Physicochemical Properties

Understanding the physicochemical properties of **butyl palmitate** is crucial for its effective incorporation into cosmetic formulations.

Property	Value	Reference
INCI Name	Butyl Palmitate	
CAS Number	111-06-8	
Molecular Formula	C ₂₀ H ₄₀ O ₂	
Molecular Weight	312.53 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Mild, fatty	
Solubility	Soluble in organic solvents; insoluble in water	
Melting Point	~17 °C	
Boiling Point	~343 °C	
Density	~0.853 g/cm ³	
logP (octanol/water)	~8.7	

Application in Cosmetic Formulations

Butyl palmitate is a versatile emollient suitable for various cosmetic formulations. Its non-greasy feel and good spreadability make it an excellent choice for daily wear products.

Recommended Use Levels:

- Lotions and Creams: 2-10%

- Body Butters: 5-15%
- Facial Serums and Oils: 1-5%
- Foundations and Concealers: 2-8%
- Lipsticks and Lip Balms: 1-5%

Formulation Guidelines:

- Oil-in-Water (O/W) Emulsions: **Butyl palmitate** should be incorporated into the oil phase of the emulsion. It can be heated with other oil-phase ingredients to ensure homogeneity before emulsification.
- Water-in-Oil (W/O) Emulsions: As a component of the continuous oil phase, **butyl palmitate** contributes to the overall sensory profile of the formulation.
- Anhydrous Formulations: **Butyl palmitate** is readily soluble in other oils and esters, making it easy to incorporate into anhydrous products like serums and body oils.

Experimental Protocols for Efficacy Evaluation

The following protocols describe standard methods for evaluating the performance of **butyl palmitate** as an emollient.

Spreadability Assessment

Spreadability is a critical parameter that influences the sensory perception and application of a cosmetic product.

4.1.1. Parallel-Plate Method

Objective: To quantitatively measure the spreading area of **butyl palmitate** over time.

Materials:

- Two circular glass plates (20 cm diameter)
- Millimeter-scale ruler or caliper

- Stopwatch
- Analytical balance
- Constant temperature chamber (set to skin surface temperature, e.g., 32°C)

Protocol:

- Ensure the glass plates are clean and dry.
- Place the bottom plate on a level surface inside the constant temperature chamber and allow it to equilibrate.
- Accurately weigh 1 gram of **butyl palmitate** and place it at the center of the bottom plate.
- Carefully place the top plate over the sample, ensuring it is centered.
- Start the stopwatch immediately and record the initial diameter of the spread.
- Record the diameter of the spread at regular intervals (e.g., 1, 5, and 10 minutes).
- Calculate the spreading area (A) at each time point using the formula: $A = \pi * (d/2)^2$, where 'd' is the diameter.
- The experiment should be repeated at least three times to ensure reproducibility.

Illustrative Data for Spreadability of Emollients:

Emollient	Spreading Value (mm ² /10 min)	Classification
Dimethicone (low viscosity)	1600	Very High
Isopropyl Myristate	1200	High
Butyl Palmitate (Illustrative)	~800	Medium-High
Caprylic/Capric Triglyceride	550	Medium
Mineral Oil	400	Low-Medium

Note: The data for **Butyl Palmitate** is illustrative and based on typical values for fatty acid esters with similar chain lengths.

Occlusivity Assessment (In Vitro)

Occlusivity measures the ability of an ingredient to prevent water loss from the skin.

4.2.1. Beaker Method

Objective: To determine the occlusive properties of **butyl palmitate** by measuring the reduction in water evaporation.

Materials:

- Glass beakers (50 mL)
- Filter paper (e.g., Whatman No. 1)
- Analytical balance
- Constant temperature and humidity chamber (e.g., 37°C, 30% RH)
- **Butyl palmitate**

Protocol:

- Fill each beaker with 30 mL of deionized water.
- Cut the filter paper to a size that completely covers the opening of the beaker.
- Record the initial weight of the beaker with water and the filter paper (W_1).
- Apply a uniform layer of **butyl palmitate** (approximately 2 mg/cm²) to the surface of the filter paper.
- Place the beakers in the constant temperature and humidity chamber.
- Record the weight of the beakers at regular intervals (e.g., 6, 24, and 48 hours) (W_x).

- A beaker with an untreated filter paper serves as the control.
- Calculate the Occlusion Factor (F) using the formula: $F = [(A - B) / A] * 100$, where A is the water loss from the control beaker and B is the water loss from the beaker with **butyl palmitate**.

Illustrative Occlusion Data for Emollients:

Emollient	Occlusion Factor (%) (Illustrative)
Petrolatum	>90
Mineral Oil	30-40
Butyl Palmitate	~20-30
Isopropyl Myristate	10-20
Dimethicone	5-15

Note: The data for **Butyl Palmitate** is illustrative and based on typical values for fatty acid esters.

In Vivo Skin Hydration and Barrier Function Assessment

These studies are conducted on human volunteers to provide real-world efficacy data.

4.3.1. Corneometry for Skin Hydration

Objective: To measure the hydration level of the stratum corneum after application of a formulation containing **butyl palmitate**.

Apparatus:

- Corneometer® (e.g., CM 825, Courage + Khazaka)

Protocol:

- Acclimatize test subjects in a controlled environment (e.g., 22°C, 50% RH) for at least 30 minutes.

- Define test areas on the volar forearm.
- Measure the baseline skin hydration of the test areas.
- Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation (containing **butyl palmitate**) and a control formulation (without **butyl palmitate**) to the respective test areas.
- Measure skin hydration at specified time points (e.g., 1, 2, 4, and 8 hours) after application.
- The increase in Corneometer units indicates an improvement in skin hydration.

4.3.2. Tewametry for Transepidermal Water Loss (TEWL)

Objective: To assess the effect of **butyl palmitate** on the skin's barrier function by measuring TEWL.

Apparatus:

- Tewameter® (e.g., TM 300, Courage + Khazaka)

Protocol:

- Follow the same subject acclimatization and test area definition as in the Corneometry protocol.
- Measure the baseline TEWL of the test areas.
- Apply the test and control formulations as described previously.
- Measure TEWL at specified time points (e.g., 1, 2, 4, and 8 hours) after application.
- A decrease in TEWL values (in g/h/m²) indicates an improvement in the skin's barrier function.

Illustrative In Vivo Performance Data:

Parameter	Formulation with Butyl Palmitate (Illustrative Change from Baseline)
Skin Hydration (Corneometer Units)	+25% after 2 hours
TEWL Reduction	-15% after 2 hours

Note: These values are illustrative and can vary depending on the full formulation.

Sensory Panel Evaluation

Objective: To characterize the sensory profile of **butyl palmitate** when applied to the skin.

Panel: A trained panel of 10-15 individuals.

Protocol:

- Standardize the amount of **butyl palmitate** to be applied to a defined area on the volar forearm.
- Panelists evaluate a set of predefined sensory attributes immediately after application and after a specified time (e.g., 5 minutes).
- Attributes are rated on a labeled magnitude scale (e.g., 0-10).
- Key attributes for emollients include:
 - Spreadability: Ease of application.
 - Absorbency: How quickly it is absorbed.
 - Greasiness/Oiliness: The amount of oily residue.
 - Tackiness: Stickiness after application.
 - Softness: The perceived smoothness of the skin.

Illustrative Sensory Profile of **Butyl Palmitate**:

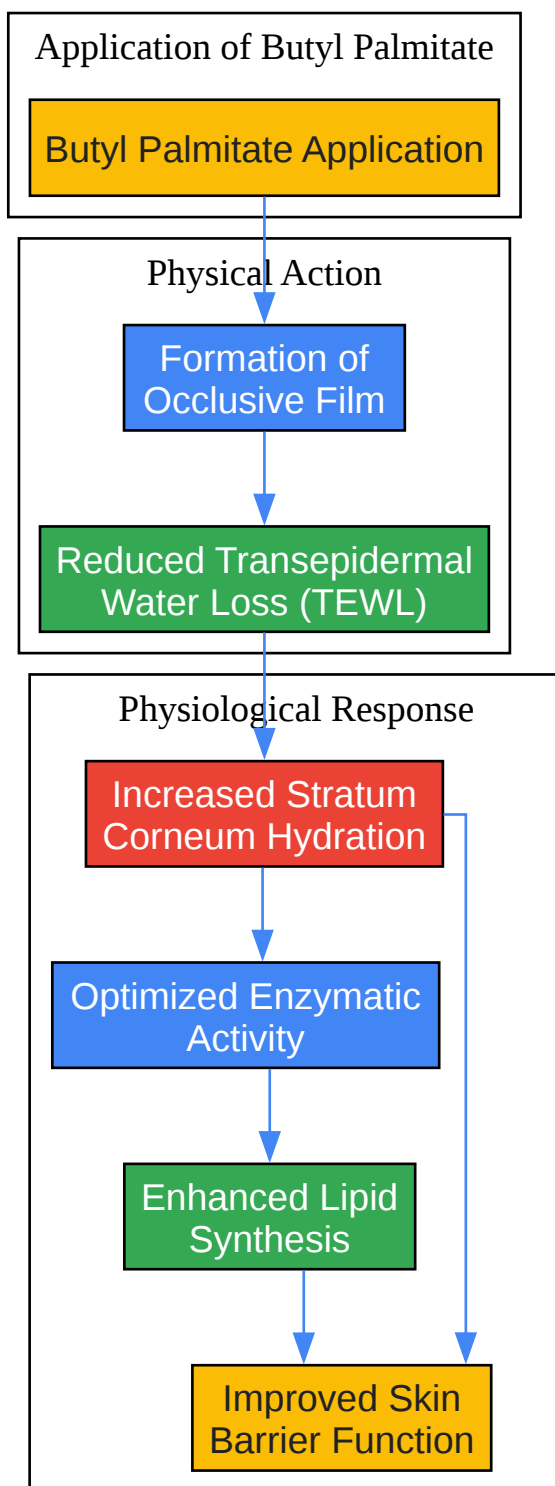
Sensory Attribute	Rating (0-10) (Illustrative)
Spreadability	8
Absorbency	7
Greasiness/Oiliness	3
Tackiness	2
Softness (After-feel)	9

Note: This profile is illustrative and represents a desirable sensory profile for a light emollient.

Signaling Pathways and Experimental Workflows

Skin Barrier Function Enhancement

Emollients like **butyl palmitate** contribute to the maintenance and repair of the skin's barrier function. The primary mechanism is physical, by forming an occlusive layer that reduces TEWL. This increased hydration of the stratum corneum can, in turn, influence biological processes. Proper hydration is essential for the enzymatic activity involved in the desquamation process and the synthesis of lipids that form the skin's natural barrier.

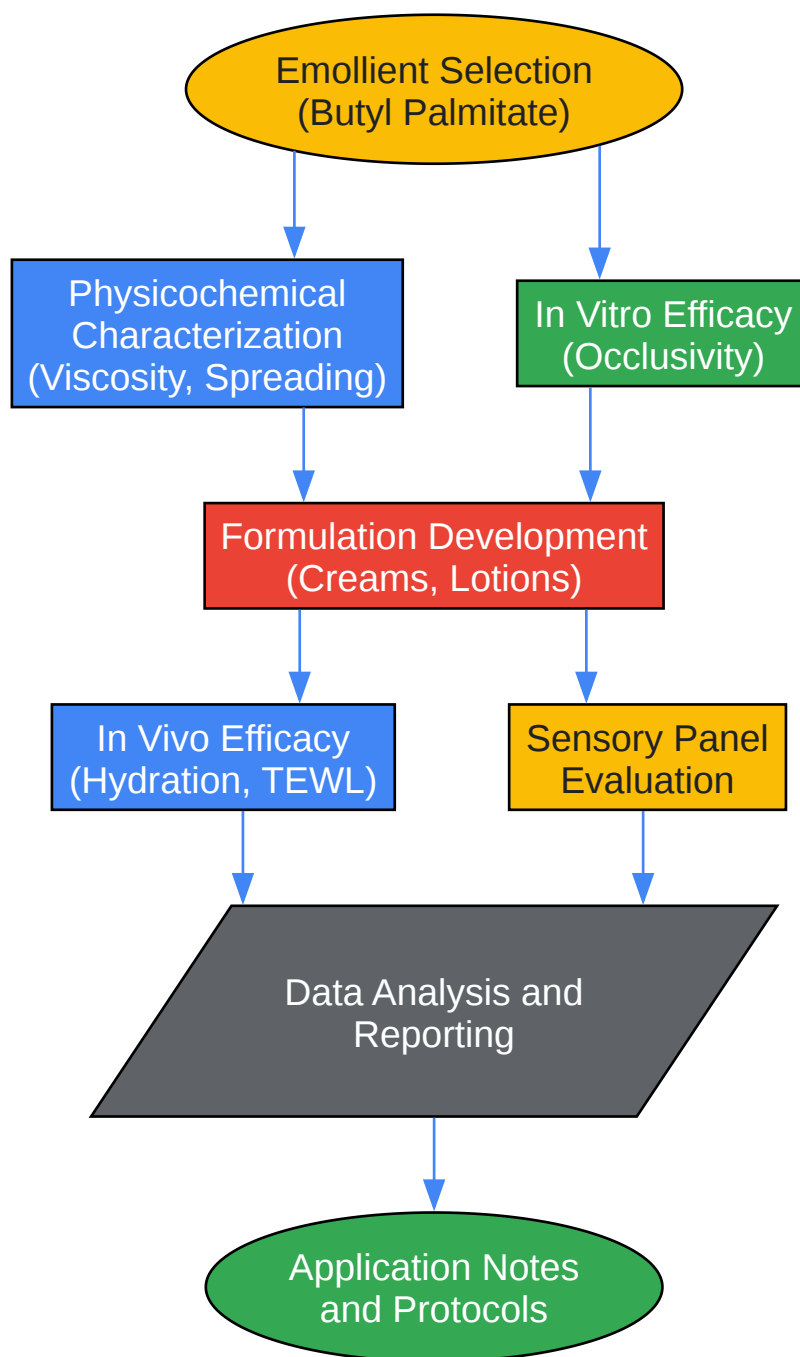


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Mechanism of **Butyl Palmitate** on Skin Barrier Function.

Experimental Workflow for Emollient Evaluation

The following diagram illustrates a typical workflow for the comprehensive evaluation of an emollient like **butyl palmitate**.



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Workflow for the Evaluation of **Butyl Palmitate**.

Safety and Regulatory Information

Butyl palmitate is generally considered safe for use in cosmetic products. It has a low potential for skin irritation and sensitization. As with any raw material, it is recommended to consult the supplier's Safety Data Sheet (SDS) for detailed handling and safety information. Regulatory status may vary by region, and it is the responsibility of the formulator to ensure compliance with local regulations.

Conclusion

Butyl palmitate is a valuable emollient for cosmetic formulations, offering a desirable sensory profile and functional benefits for skin hydration and barrier function. The experimental protocols outlined in this document provide a framework for the comprehensive evaluation of its performance, enabling formulators to substantiate efficacy claims and develop high-quality cosmetic products. The provided illustrative data serves as a benchmark for comparison with other common emollients.

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